

Application Note: cAMP Generation Assay for GLP-1(9-36)amide Stimulation

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Compound of Interest

Compound Name: GLP-1(9-36)amide

Cat. No.: B574136

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Introduction

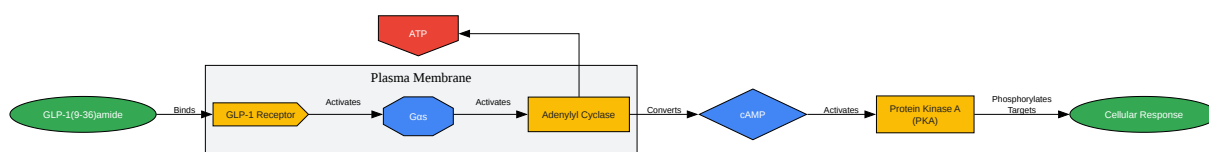
Glucagon-like peptide-1 (GLP-1) is an incretin hormone with significant therapeutic importance in the management of type 2 diabetes. It is rapidly cleaved by the enzyme dipeptidyl peptidase-4 (DPP-4) to its metabolite, **GLP-1(9-36)amide**.^{[1][2][3]} While initially considered inactive, emerging evidence suggests that **GLP-1(9-36)amide** possesses biological activity, including cytoprotective effects in various cell types.^{[1][4]} Some of these effects are mediated through the canonical GLP-1 receptor (GLP-1R), a G-protein coupled receptor (GPCR) that primarily signals through the activation of adenylyl cyclase and subsequent generation of cyclic adenosine monophosphate (cAMP).^{[5][6][7]} This application note provides a detailed protocol for a cAMP generation assay to quantify the stimulatory effect of **GLP-1(9-36)amide** on intracellular cAMP levels.

The protocol described here is a competitive immunoassay based on Homogeneous Time-Resolved Fluorescence (HTRF), a robust and widely used method for quantifying cAMP in cell-based assays.^{[8][9][10]} Additionally, alternative methodologies using bioluminescent reporters, such as the GloSensor™ cAMP Assay, are presented as viable options.^{[11][12][13][14][15]}

Signaling Pathway

Upon binding to its receptor, **GLP-1(9-36)amide** can activate the G α s subunit of the G-protein complex. This activation leads to the stimulation of adenylyl cyclase, which catalyzes the

conversion of ATP to cAMP. The resulting increase in intracellular cAMP activates downstream effectors such as Protein Kinase A (PKA) to mediate various cellular responses.[5][6][16]



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GLP-1(9-36)amide signaling cascade leading to cAMP production.

Experimental Protocols

This section details two common methods for measuring cAMP generation: a Homogeneous Time-Resolved Fluorescence (HTRF) assay and a bioluminescent GloSensor™ assay.

Protocol 1: HTRF cAMP Assay

This protocol is based on a competitive immunoassay format where endogenous cAMP produced by the cells competes with a labeled cAMP tracer for binding to a specific antibody.[8][9][10][17]

Materials:

- HEK293 cells stably expressing the human GLP-1 receptor (HEK-GLP-1R)
- Cell culture medium (e.g., DMEM with 10% FBS)
- **GLP-1(9-36)amide** peptide
- Phosphodiesterase (PDE) inhibitor (e.g., 3-isobutyl-1-methylxanthine, IBMX)
- HTRF cAMP assay kit (containing cAMP-d2 and anti-cAMP cryptate)

- Stimulation buffer
- Lysis buffer
- White, low-volume 384-well plates
- HTRF-compatible plate reader

Procedure:

- Cell Preparation:
 - Culture HEK-GLP-1R cells in appropriate medium until they reach 80-90% confluency.
 - On the day of the assay, harvest the cells and resuspend them in stimulation buffer at a predetermined optimal density (e.g., 4,000 cells/well).[\[9\]](#)
- Compound Preparation:
 - Prepare a stock solution of **GLP-1(9-36)amide** in an appropriate solvent (e.g., sterile water or PBS).
 - Perform serial dilutions of **GLP-1(9-36)amide** in stimulation buffer containing a fixed concentration of IBMX (e.g., 0.5 mM) to achieve the desired final assay concentrations (e.g., 0.03 nM to 300 nM).[\[9\]](#)[\[18\]](#)[\[19\]](#)
- Assay Protocol:
 - Dispense 5 μ L of the cell suspension into each well of a 384-well plate.
 - Add 5 μ L of the serially diluted **GLP-1(9-36)amide** or control vehicle to the respective wells.
 - Seal the plate and incubate for 30 minutes at room temperature.[\[17\]](#)
- Detection:
 - Following incubation, add 5 μ L of the cAMP-d2 solution (acceptor) to each well.

- Add 5 μ L of the anti-cAMP cryptate antibody (donor) to each well.
- Incubate for 1 hour at room temperature, protected from light.
- Read the plate on an HTRF-compatible reader, measuring emission at both 665 nm (acceptor) and 620 nm (donor).
- Data Analysis:
 - Calculate the 665/620 nm ratio for each well.
 - The signal is inversely proportional to the amount of cAMP produced.
 - Plot the ratio against the log concentration of **GLP-1(9-36)amide** and fit a sigmoidal dose-response curve to determine the EC50 value.

Protocol 2: GloSensor™ cAMP Assay

This protocol utilizes a genetically encoded biosensor that emits light upon binding to cAMP, offering a real-time, non-lytic assay format.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

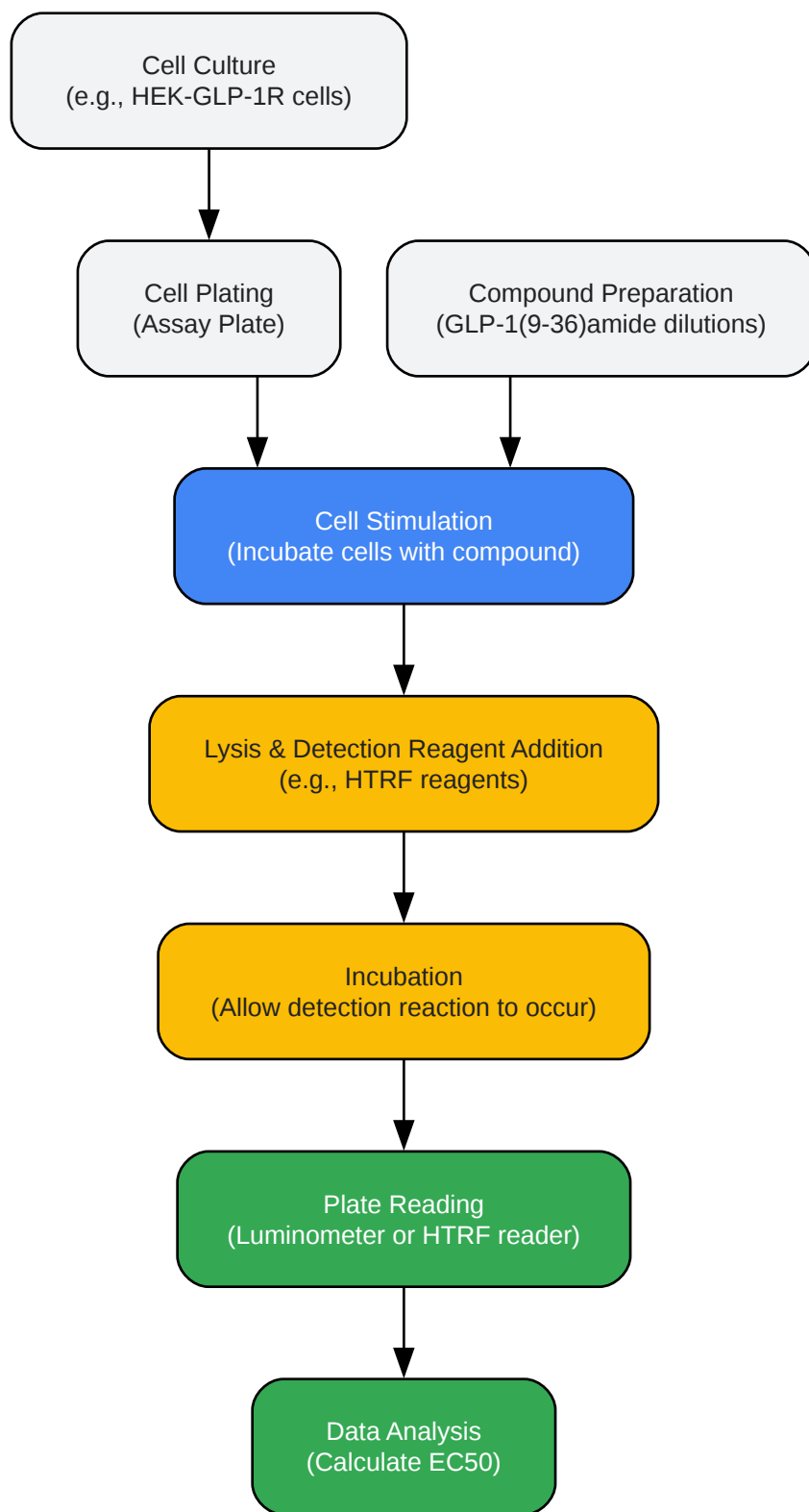
- Cells expressing the GLP-1 receptor and co-transfected with a GloSensor™ cAMP plasmid (e.g., pGloSensor™-22F).
- Cell culture medium.
- **GLP-1(9-36)amide** peptide.
- GloSensor™ cAMP Reagent.
- CO₂-independent cell culture medium.
- White, 96-well or 384-well assay plates.
- Luminometer.

Procedure:

- Cell Preparation:
 - Plate the transfected cells in a white-walled assay plate and culture overnight.
- Reagent Equilibration:
 - Prepare the GloSensor™ cAMP Reagent in CO₂-independent medium.
 - Remove the culture medium from the cells and add the GloSensor™ cAMP Reagent-containing medium.
 - Incubate the plate for 2 hours at room temperature, protected from light.[\[12\]](#)[\[13\]](#)
- Stimulation:
 - Prepare serial dilutions of **GLP-1(9-36)amide** in the same medium used for reagent equilibration.
 - Add the diluted **GLP-1(9-36)amide** to the wells.
- Detection:
 - Measure luminescence immediately after adding the compound. Measurements can be taken kinetically over a period of time or as an endpoint reading after 15-30 minutes.[\[12\]](#)[\[13\]](#)
- Data Analysis:
 - The luminescent signal is directly proportional to the intracellular cAMP concentration.
 - Plot the relative light units (RLU) against the log concentration of **GLP-1(9-36)amide** and fit a sigmoidal dose-response curve to determine the EC₅₀ value.

Experimental Workflow

The general workflow for conducting a cAMP generation assay involves several key stages, from cell culture to data analysis.



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